

Application Note: Quantitative Analysis of Dihydrocitrinone in Biological Fluids

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Compound of Interest

Compound Name: Dihydrocitrinone

Cat. No.: B1217665

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Introduction

Dihydrocitrinone (DH-CIT) is the major urinary metabolite of citrinin (CIT), a nephrotoxic mycotoxin produced by several species of *Aspergillus*, *Penicillium*, and *Monascus* fungi.[1][2] Citrinin can contaminate various foodstuffs, including stored grains, cereals, spices, and fermented products.[1][3][4] Human exposure to citrinin is widespread, and biomonitoring of its metabolite, DH-CIT, in biological fluids such as urine and plasma serves as a sensitive biomarker of this exposure.[1][5] Quantitative analysis of DH-CIT is crucial for assessing human exposure levels and understanding the toxicokinetics of citrinin.[6][7] This application note provides a detailed protocol for the quantitative analysis of DH-CIT in human urine and plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective analytical technique.[6][7][8]

Quantitative Data Summary

The concentration of **Dihydrocitrinone** in biological fluids can vary significantly among individuals and populations, reflecting different levels of dietary exposure to its parent compound, citrinin.

Table 1: Quantitative Data for **Dihydrocitrinone** in Human Urine

Population	Country	DH-CIT Concentration Range (ng/mL)	Mean/Median DH-CIT Concentration (ng/mL)	Citation
Adults	Germany	0.04 - 3.5	Median: 0.3	[5]
Children (2-14 years)	Germany	0.05 - 7.62	Median: 0.54	[5]
Adults and Children	Germany	0.04 - 7.44	Mean: 0.64	[9]
Adults and Infants	Germany	Similar to CIT concentrations	-	[10]
Belgian Volunteers	Belgium	pg/mL range	-	[11]

Table 2: Quantitative Data for **Dihydrocitrinone** and Citrinin in Human Plasma

Analyte	Population	Country	Concentration Range (ng/mL)	Mean/Median Concentration (ng/mL)	Citation
Citrinin	German Adults	Germany	0.11 - 0.26	-	[10]
Citrinin	German Adults	Germany	0.10 - 0.25	-	[4]
Citrinin	Kidney Tumor Patients	Czech Republic	up to 0.182	Mean: 0.061	[4]
Citrinin	Adults	Tunisia	-	Mean: 0.50	[4]
Citrinin	Adults	Bangladesh	-	Mean: 0.47	[4]

Experimental Protocols

Protocol 1: Quantitative Analysis of Dihydrocitrinone in Human Urine by LC-MS/MS

This protocol outlines a method for the sensitive determination of DH-CIT in human urine samples.

1. Sample Pre-treatment and Extraction:

- Enzymatic Hydrolysis (for total DH-CIT determination): To account for conjugated metabolites, an enzymatic hydrolysis step can be included.
- Liquid-Liquid Extraction (LLE): A commonly used method involves LLE with ethyl acetate.[\[12\]](#)
- Solid-Phase Extraction (SPE): SPE cartridges (e.g., C18) can be used for sample clean-up and concentration.[\[4\]](#)
- Immunoaffinity Columns (IAC): IACs provide high selectivity for citrinin and its metabolites and are superior for sample clean-up.[\[10\]](#)

2. LC-MS/MS Analysis:

- Chromatographic Separation: A C18 reversed-phase column is typically used for separation.
- Mobile Phase: A gradient of water and methanol or acetonitrile, often with additives like ammonium formate or formic acid, is employed.
- Mass Spectrometry: A tandem quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode is used for detection and quantification.

3. Quality Control:

- Internal standards, such as isotopically labeled DH-CIT, should be used to correct for matrix effects and variations in extraction recovery.[\[10\]](#)
- Calibration curves should be prepared in a matrix to ensure accurate quantification.

Protocol 2: Quantitative Analysis of Dihydrocitrinone in Human Plasma by LC-MS/MS

This protocol details a method for analyzing DH-CIT in human plasma.

1. Sample Pre-treatment:

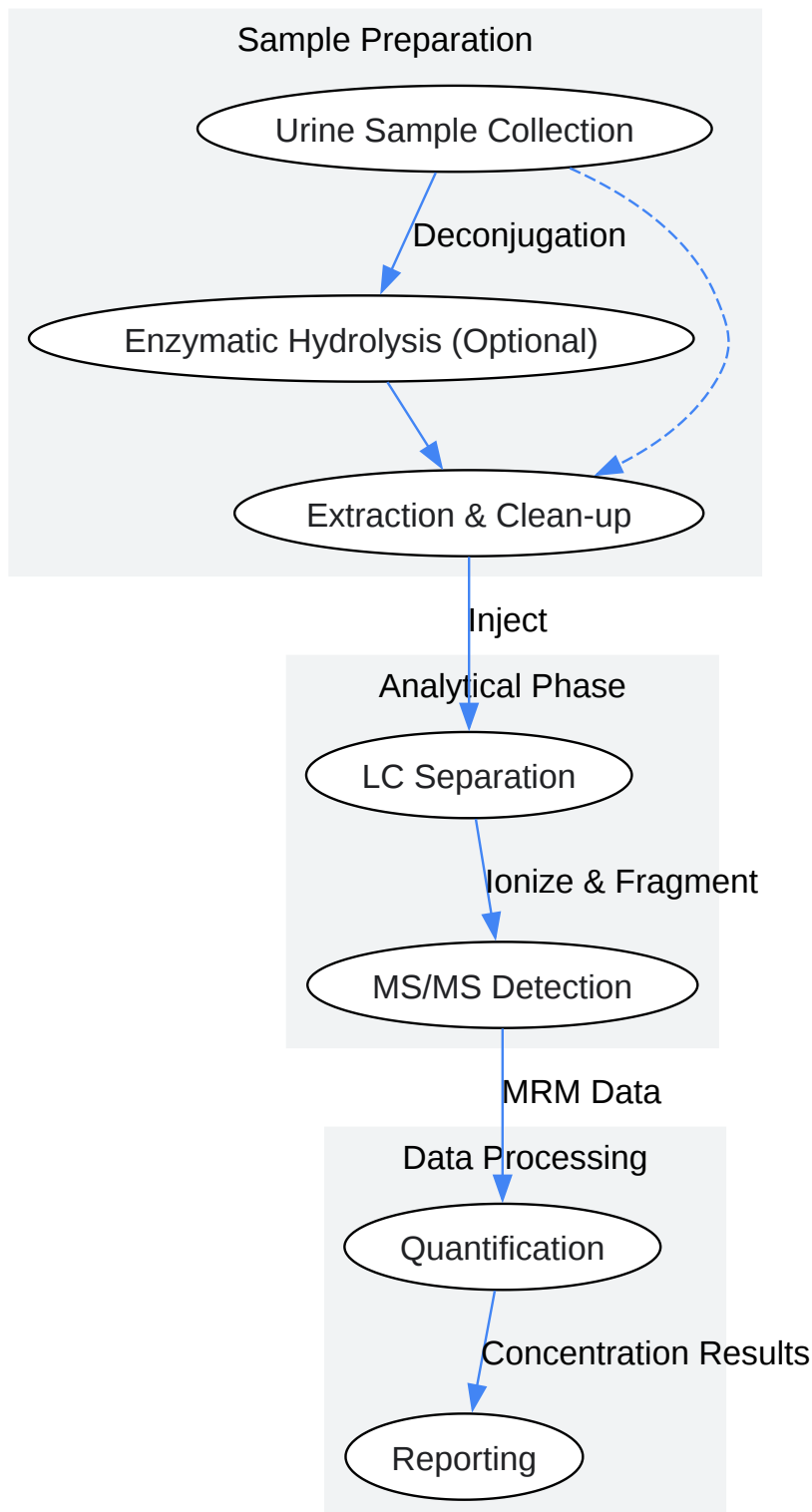
- Protein Precipitation: Plasma samples require a protein precipitation step. This is typically achieved by adding a solvent like acetonitrile, followed by centrifugation to remove the precipitated proteins.[\[4\]](#)[\[10\]](#)

2. LC-MS/MS Analysis:

- The analytical conditions for LC-MS/MS are generally similar to those used for urine analysis, with potential minor adjustments to the gradient to optimize separation from plasma matrix components.

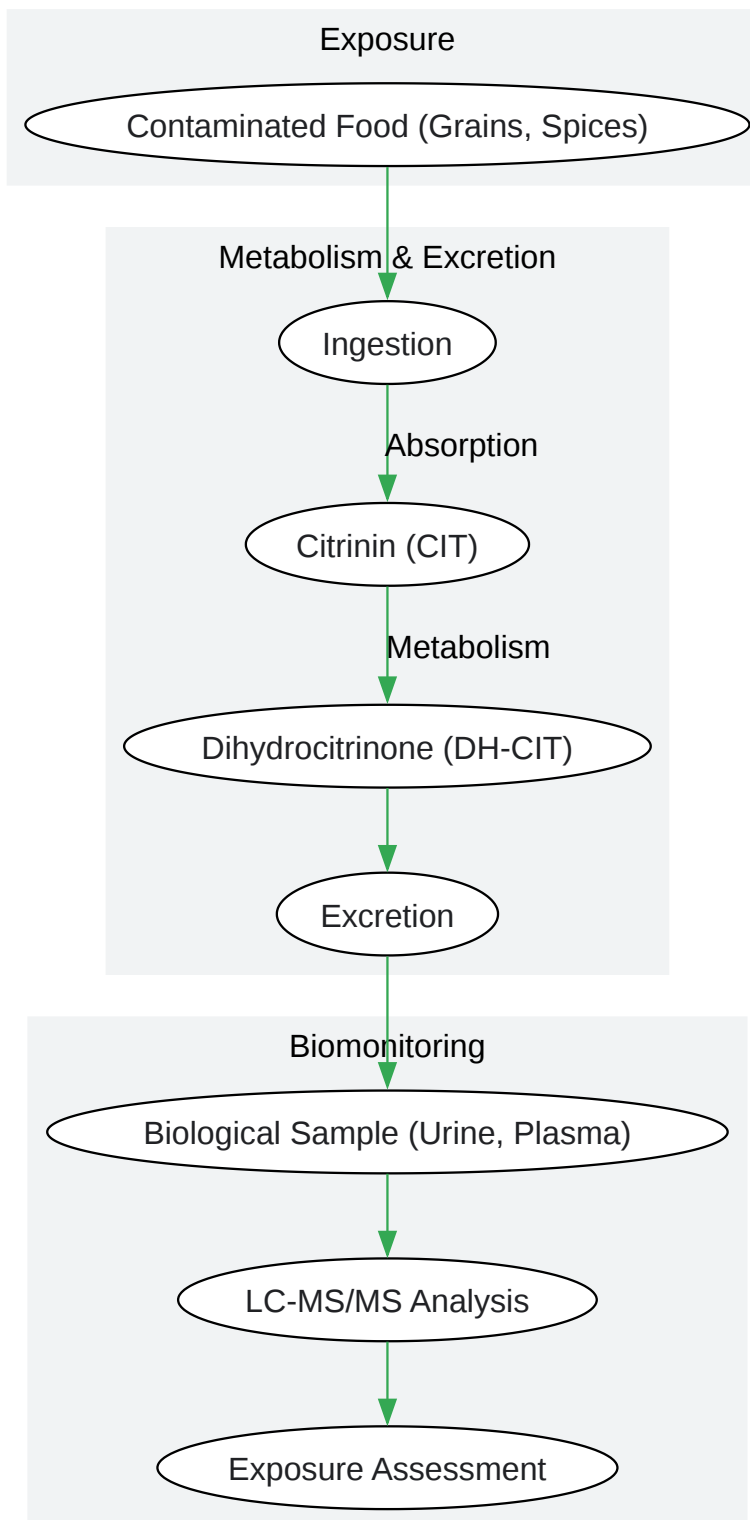
Visualizations

Experimental Workflow for Dihydrocitrinone Analysis in Urine

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Caption: Experimental workflow for DH-CIT analysis in urine.

Citrinin Exposure and Dihydrocitrinone as a Biomarker

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Caption: Citrinin exposure, metabolism, and biomonitoring.

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References

- 1. Citrinin (Dihydrocitrinone DHC) - MycoTOX Profile (Mold Exposure) - Lab Results explained | HealthMatters.io [healthmatters.io]
- 2. Interaction of Dihydrocitrinone with Native and Chemically Modified Cyclodextrins - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Dihydrocitrinone - Total Tox-Burden - Lab Results explained | HealthMatters.io [healthmatters.io]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Reviewing the Analytical Methodologies to Determine the Occurrence of Citrinin and its Major Metabolite, Dihydrocitrinone, in Human Biological Fluids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. Fast and sensitive LC-MS/MS method measuring human mycotoxin exposure using biomarkers in urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Development of a multi-mycotoxin LC-MS/MS method for the determination of biomarkers in pig urine - PMC [pmc.ncbi.nlm.nih.gov]
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